

An In-depth Technical Guide to Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate

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Compound of Interest

Compound Name: Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate

Cat. No.: B1326005

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This technical guide provides comprehensive information on the molecular properties of **Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate**, a plausible synthetic pathway, and a conceptual workflow for its preparation. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Molecular Profile

Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate is a keto ester derivative with potential applications in organic synthesis and medicinal chemistry. Below is a summary of its key molecular data.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₀ O ₅	[1]
Molecular Weight	292.33 g/mol	[1]
Exact Mass	292.131 u	[1]
CAS Number	898758-75-3	[1]
InChIKey	IGKHVNOUZUGOSF-UHFFFAOYSA-N	[1]

Proposed Experimental Protocol for Synthesis

While a specific, peer-reviewed synthesis protocol for **Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate** is not readily available in the searched literature, a plausible synthetic route can be designed based on established chemical reactions, particularly the Friedel-Crafts acylation. This reaction is a well-known method for the formation of aryl ketones. The proposed synthesis involves the acylation of 2-acetoxyphenyl (phenyl acetate) with an acylating agent derived from adipic acid monoethyl ester.

Reaction Scheme:

- Step 1: Preparation of the Acylating Agent Adipic acid monoethyl ester is converted to its corresponding acyl chloride, 6-chloro-6-oxohexanoate, using a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).
- Step 2: Friedel-Crafts Acylation The resulting ethyl 6-chloro-6-oxohexanoate is then reacted with phenyl acetate in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3), to yield the final product, **Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate**.

Detailed Protocol:

- Preparation of Ethyl 6-chloro-6-oxohexanoate:
 - To a solution of adipic acid monoethyl ester (1 equivalent) in an anhydrous, inert solvent such as dichloromethane (DCM) or toluene, add thionyl chloride (1.2 equivalents) dropwise at 0 °C under a nitrogen atmosphere.
 - A catalytic amount of dimethylformamide (DMF) can be added to facilitate the reaction.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the evolution of gas ceases.
 - The excess thionyl chloride and solvent are removed under reduced pressure to yield the crude ethyl 6-chloro-6-oxohexanoate, which can be used in the next step without further purification.
- Friedel-Crafts Acylation:

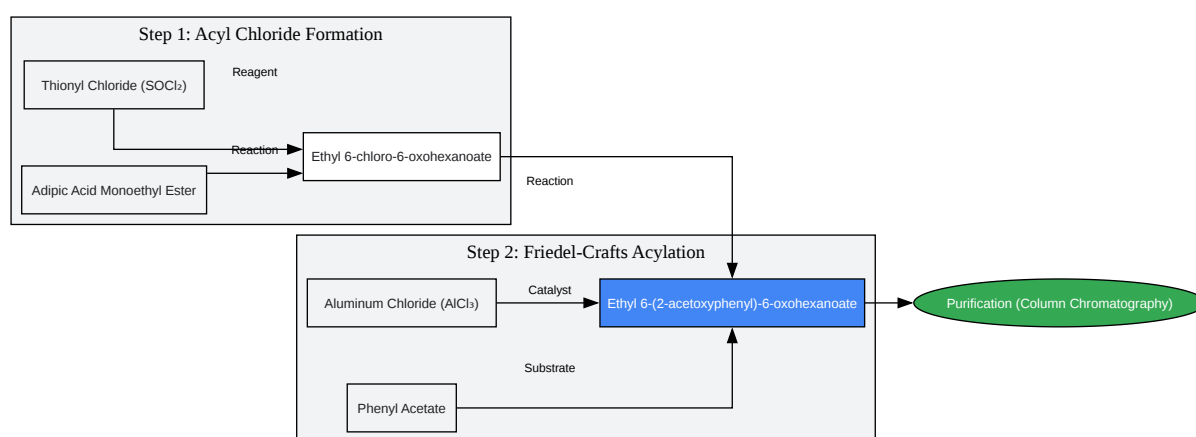
- In a separate reaction vessel, suspend aluminum chloride (AlCl_3 , 1.5 equivalents) in an anhydrous solvent like DCM or 1,2-dichloroethane at 0 °C under a nitrogen atmosphere.
- Add a solution of ethyl 6-chloro-6-oxohexanoate (1 equivalent) in the same solvent to the AlCl_3 suspension and stir for 15-20 minutes to form the acylium ion complex.
- Cool the mixture to 0 °C and add phenyl acetate (1 equivalent) dropwise.
- After the addition, allow the reaction to proceed at 0 °C to room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched by carefully pouring the mixture into a beaker of crushed ice and concentrated hydrochloric acid.
- The organic layer is separated, and the aqueous layer is extracted with the organic solvent.
- The combined organic layers are washed with a saturated sodium bicarbonate solution, followed by brine.
- The organic layer is then dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to obtain the pure **Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate**.

Analytical Characterization: The structure and purity of the synthesized compound should be confirmed using standard analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and connectivity of the atoms.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the ester and ketone carbonyls.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound.

Visualized Synthetic Workflow

The following diagram illustrates the proposed logical workflow for the synthesis of **Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate**.



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Caption: Proposed synthetic pathway for **Ethyl 6-(2-acetoxyphenyl)-6-oxohexanoate**.

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References

- 1. echemi.com [echemi.com]
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